

An In-depth Technical Guide to the Physicochemical Properties of Magnesium Nicotinate

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Compound of Interest

Compound Name: *3-Pyridinecarboxylic acid
magnesium salt*

Cat. No.: *B1584705*

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Introduction

Magnesium nicotinate, the magnesium salt of nicotinic acid (niacin or vitamin B3), is a compound of interest in pharmaceutical and nutritional research. It combines the therapeutic and nutritional benefits of both magnesium and nicotinic acid, potentially offering advantages in bioavailability and clinical applications. This technical guide provides a comprehensive overview of the core physicochemical properties of magnesium nicotinate, detailing its chemical identity, and outlining the experimental methodologies for its characterization. The guide is intended to serve as a foundational resource for researchers and professionals involved in the development of formulations containing this active pharmaceutical ingredient.

Chemical and Physical Properties

Magnesium nicotinate is a white crystalline solid.^[1] While it is known to be soluble in water, specific quantitative solubility data is not readily available in the reviewed literature.^[1] The fundamental physicochemical properties are summarized below.

Property	Value	Reference(s)
Chemical Name	Magnesium bis(pyridine-3-carboxylate)	[2]
Synonyms	Magnesium dinicotinate, Nicotinic acid magnesium salt	[2]
Molecular Formula	C ₁₂ H ₈ MgN ₂ O ₄	[2]
Molecular Weight	268.51 g/mol	[2][3]
CAS Number	7069-06-9	[3]
Appearance	White crystalline solid	[1]
Solubility	Readily soluble in water	[1]
pKa of Nicotinic Acid	~4.75	[4]
Thermal Decomposition	Decomposes to magnesium oxide at temperatures above 400°C	[3]

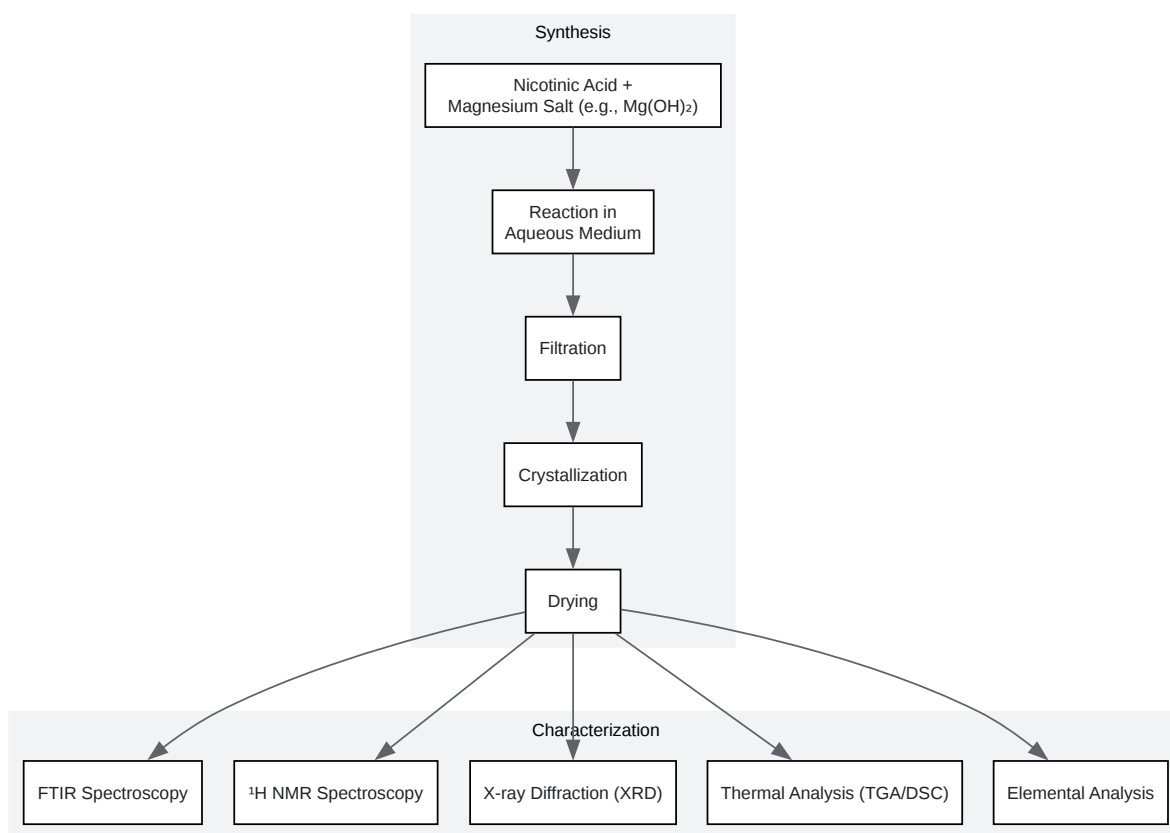
Synthesis and Characterization

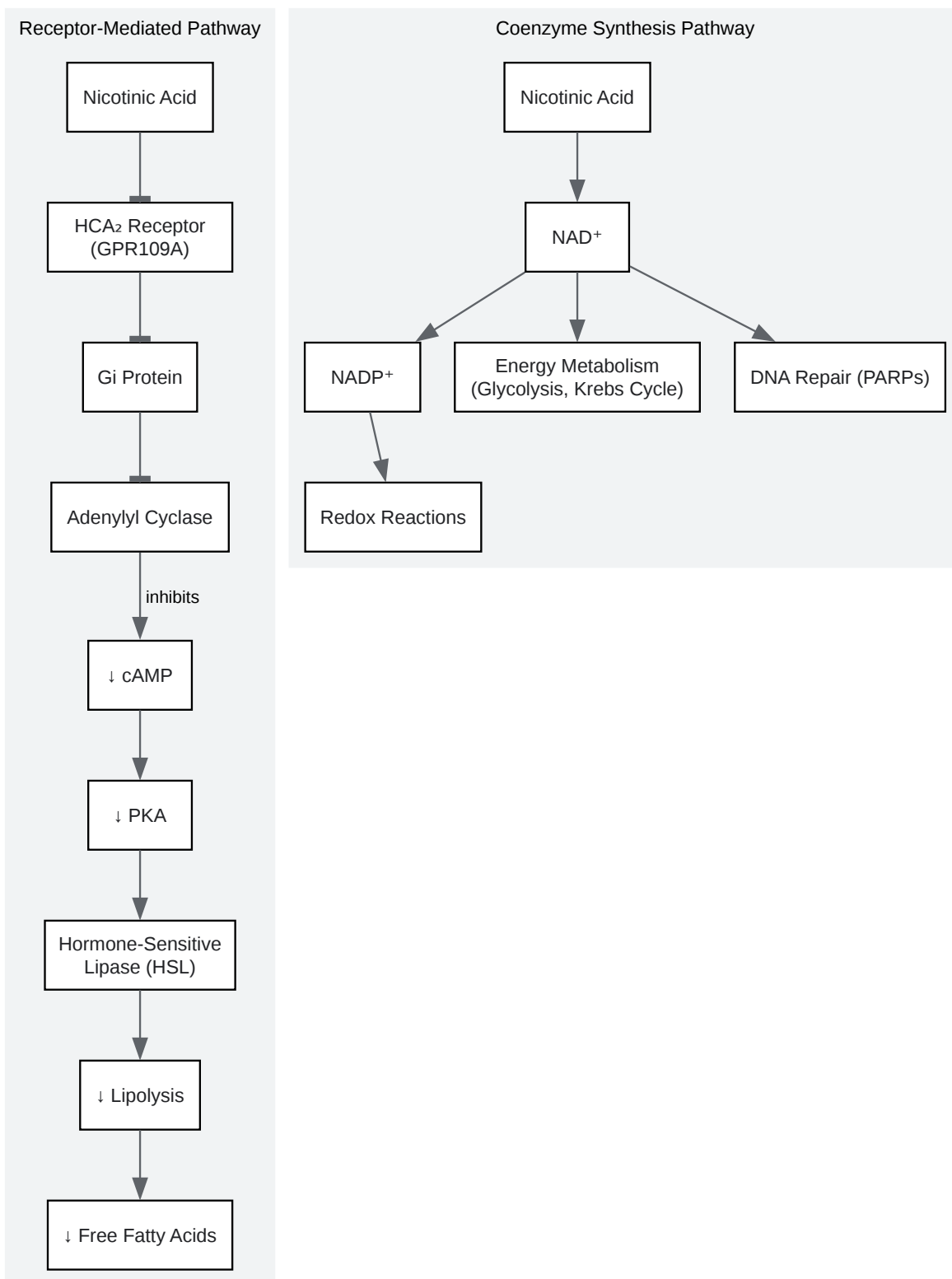
Synthesis of Magnesium Nicotinate

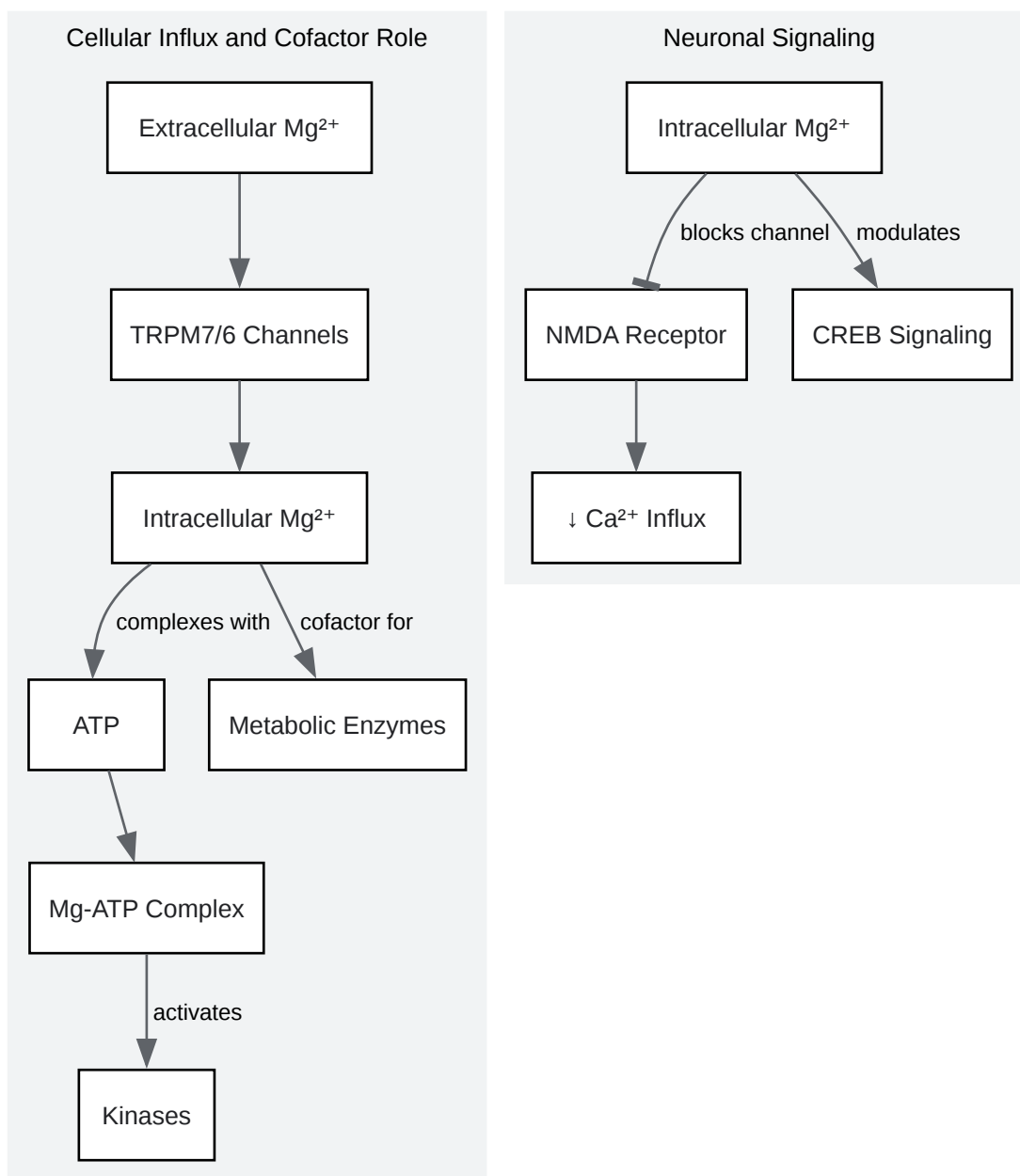
A common laboratory-scale synthesis of magnesium nicotinate involves the reaction of a magnesium salt with nicotinic acid in an aqueous solution.[3]

Reaction Scheme: $2 \text{C}_6\text{H}_5\text{NO}_2$ (Nicotinic Acid) + $\text{Mg}(\text{OH})_2$ (Magnesium Hydroxide) \rightarrow $\text{Mg}(\text{C}_6\text{H}_4\text{NO}_2)_2$ (Magnesium Nicotinate) + $2 \text{H}_2\text{O}$

A generalized workflow for the synthesis and characterization of magnesium nicotinate is presented below.







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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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